

3-Fluoro-5-nitrophenol structure

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

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An In-Depth Technical Guide to **3-Fluoro-5-nitrophenol**: Structure, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **3-Fluoro-5-nitrophenol** (CAS No. 2369-10-0), a key fluorinated building block in modern organic synthesis. The document delves into its fundamental molecular structure, physicochemical and spectroscopic properties, and detailed synthetic methodologies. Emphasis is placed on the rationale behind synthetic strategies, particularly the regioselectivity of electrophilic aromatic substitution. Furthermore, this guide explores the compound's applications as a versatile intermediate in the development of pharmaceuticals and other high-value chemical entities. Safety protocols and handling guidelines are also discussed to ensure its effective and safe utilization in a research and development setting. This document is intended for researchers, medicinal chemists, and process development scientists who require a deep technical understanding of this important reagent.

Molecular Structure and Physicochemical Properties

3-Fluoro-5-nitrophenol is an aromatic compound characterized by a phenol ring substituted with a fluorine atom and a nitro group at the meta positions relative to the hydroxyl group. This specific arrangement of functional groups imparts a unique electronic character and reactivity profile, making it a valuable synthon.

The fluorine atom, being highly electronegative, and the nitro group, a strong electron-withdrawing group, significantly influence the acidity of the phenolic hydroxyl group and the reactivity of the aromatic ring towards nucleophilic substitution.

Chemical Structure Diagram

The structural representation of **3-Fluoro-5-nitrophenol** highlights the meta-substitution pattern which is key to its chemical behavior.

Caption: 2D structure of **3-Fluoro-5-nitrophenol**.

Physicochemical Data Summary

The key properties of **3-Fluoro-5-nitrophenol** are summarized in the table below. These values are critical for designing reaction conditions, purification procedures, and for ensuring safe handling and storage.

Property	Value	Source(s)
CAS Number	2369-10-0	[1]
Molecular Formula	C ₆ H ₄ FNO ₃	[2]
Molecular Weight	157.10 g/mol	[2]
IUPAC Name	3-fluoro-5-nitrophenol	[2]
Appearance	Pale yellow to brown powder/solid	[3]
Melting Point	~112 °C (Predicted)	Vendor Data
XLogP3 (Predicted)	2.6	[2]
Storage Conditions	2-8°C, Store in a dry, well-ventilated place	[3]
SMILES	<chem>C1=C(C=C(C=C1O)F)[O-]</chem>	[2]
InChIKey	YOMAXLMXNGCFRA-UHFFFAOYSA-N	[2]

Synthesis and Mechanistic Insights

The most direct and industrially relevant synthesis of **3-Fluoro-5-nitrophenol** is via the electrophilic nitration of 3-fluorophenol. The success of this synthesis hinges on controlling the regioselectivity of the nitration reaction.

The Causality of Regioselectivity

In the electrophilic aromatic substitution of 3-fluorophenol, the hydroxyl (-OH) and fluoro (-F) substituents direct the position of the incoming electrophile (the nitronium ion, NO₂⁺).

- **Hydroxyl Group (-OH):** A strongly activating, ortho, para-directing group due to its powerful +M (mesomeric) effect, which donates electron density to the ring, stabilizing the arenium ion intermediate.

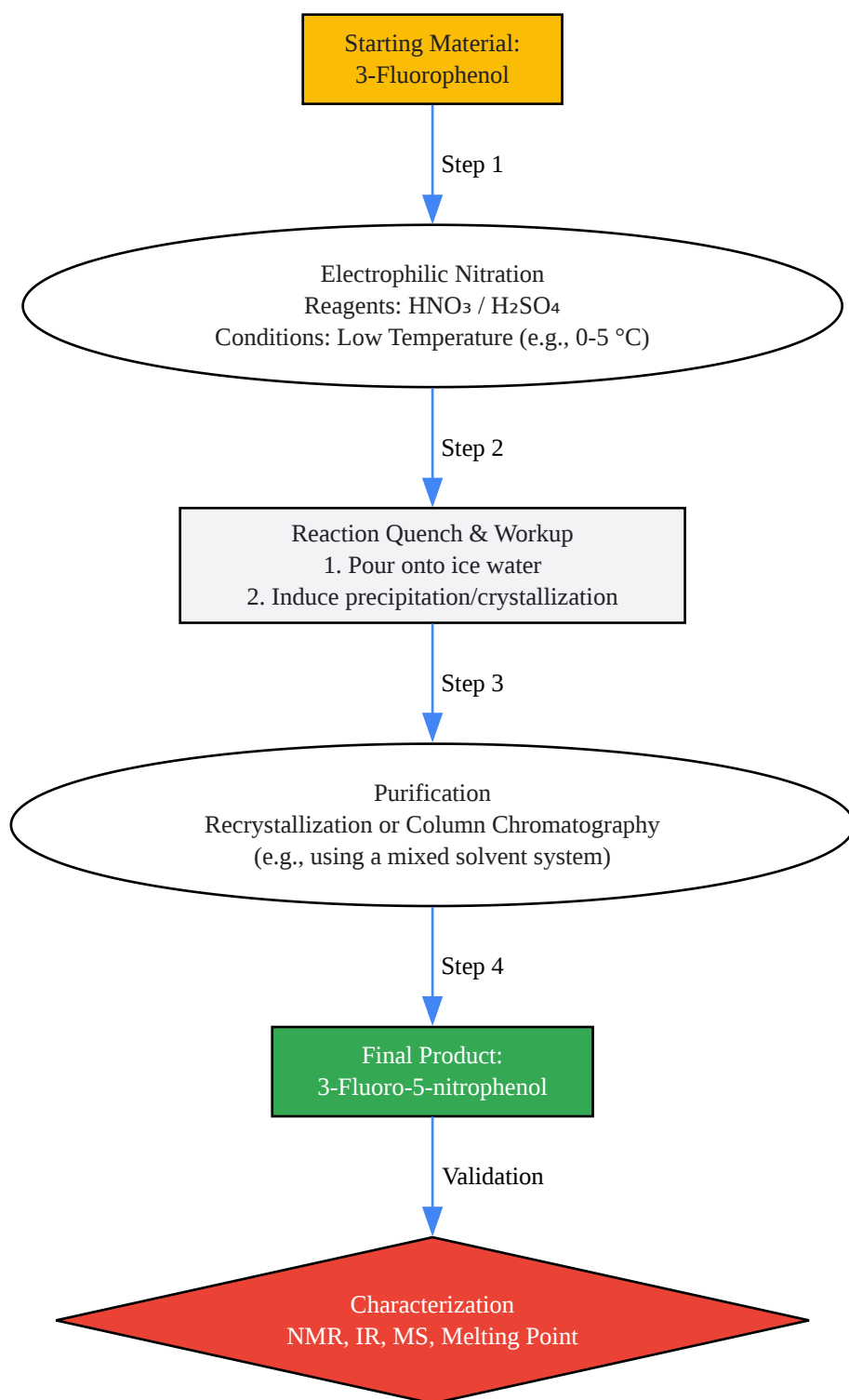
- Fluoro Group (-F): A deactivating, ortho, para-directing group. It is deactivating due to its strong -I (inductive) effect but directs ortho, para due to its +M effect (lone pair donation).

The directing effects combine to determine the final product distribution. The positions ortho and para to the strongly activating -OH group (positions 2, 4, and 6) are highly activated. The position between the two meta-directors (position 5) is the least sterically hindered and electronically favorable for substitution. However, the nitration occurs at position 5. This is because the positions ortho and para to the hydroxyl group are also ortho or para to the fluorine. The directing groups reinforce substitution at positions 2, 4, and 6. The formation of the 5-nitro isomer is less intuitive but can be achieved. More forcing conditions can lead to dinitration or other isomers. A plausible route involves the protection of the phenol, followed by nitration and deprotection to achieve the desired regiochemistry.

A detailed study of nitration mechanisms reveals that the formation of the σ -complex is a key intermediate, and solvent effects are crucial in determining positional selectivity.^{[4][5][6]} For activated rings like phenol, the transition state leading to the reaction complex can be rate-determining.^[5]

Synthetic Workflow Diagram

The following diagram outlines the logical flow for the synthesis of **3-Fluoro-5-nitrophenol** from 3-fluorophenol.



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Caption: General workflow for the synthesis and validation of **3-Fluoro-5-nitrophenol**.

Self-Validating Experimental Protocol

This protocol is based on established methods for the nitration of substituted phenols.[7]

Objective: To synthesize **3-Fluoro-5-nitrophenol** via nitration of 3-fluorophenol.

Materials:

- 3-Fluorophenol
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Ice
- Deionized Water
- Appropriate organic solvents for extraction and recrystallization (e.g., Dichloromethane, Ether)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add 3-fluorophenol (1.0 eq). Cool the flask in an ice-salt bath to 0-5 °C.
- **Acid Addition:** Slowly add concentrated sulfuric acid (approx. 3-4 eq) dropwise while maintaining the internal temperature below 10 °C. Stir until a homogeneous solution is formed.
- **Nitration:** Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.05 eq) to concentrated sulfuric acid (1 eq) in a separate flask, pre-chilled in an ice bath. Add this nitrating mixture dropwise to the solution of 3-fluorophenol over 30-60 minutes, ensuring the internal temperature does not exceed 5 °C.
 - **Causality Insight:** The slow, cold addition is critical to prevent over-nitration and control the exothermic reaction, minimizing the formation of undesired byproducts.

- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0-5 °C for an additional 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Isolation:** Carefully pour the reaction mixture onto a beaker filled with crushed ice and water with vigorous stirring. A precipitate of the crude product should form.
- **Purification:** Collect the solid product by vacuum filtration and wash with cold water until the filtrate is neutral. The crude product is a mixture of isomers. Purify the desired **3-fluoro-5-nitrophenol** isomer by recrystallization from a suitable solvent system (e.g., water/ethanol mixture) or by column chromatography.^[7]
 - **Trustworthiness Check:** The purity of the final product must be validated. The melting point should be sharp, and spectroscopic analysis should confirm the structure of the **3-fluoro-5-nitrophenol** isomer.

Spectroscopic Profile and Characterization

Structural elucidation and purity assessment are accomplished through a combination of spectroscopic techniques. While a publicly available, peer-reviewed spectrum is not readily available, the expected spectral data can be reliably predicted based on the molecule's structure.

- **¹H NMR:** The proton NMR spectrum is expected to show three distinct signals in the aromatic region (approx. 7.0-8.0 ppm). Each signal will correspond to one of the three aromatic protons. Due to coupling with the adjacent fluorine atom and other protons, complex splitting patterns (e.g., doublet of doublets, triplet of doublets) are anticipated. The proton situated between the two electron-withdrawing groups (at C4) would likely be the most deshielded (highest ppm).
- **¹³C NMR:** The carbon NMR will display six signals for the six unique carbon atoms of the aromatic ring. The carbon atom bonded to the hydroxyl group (C1) will appear around 160 ppm, while the carbon bonded to the nitro group (C5) will also be significantly downfield. The carbon bonded to fluorine (C3) will show a large one-bond coupling constant (¹JCF).
- **¹⁹F NMR:** A single resonance is expected, characteristic of an aryl fluoride.

- **Infrared (IR) Spectroscopy:** Key vibrational bands are expected for the O-H stretch (broad, $\sim 3300\text{--}3500\text{ cm}^{-1}$), aromatic C-H stretches ($\sim 3100\text{ cm}^{-1}$), asymmetric and symmetric N-O stretches of the nitro group ($\sim 1530\text{ cm}^{-1}$ and $\sim 1350\text{ cm}^{-1}$, respectively), and a C-F stretch ($\sim 1100\text{--}1200\text{ cm}^{-1}$).
- **Mass Spectrometry (MS):** The molecular ion peak (M^+) would be observed at an m/z corresponding to the molecular weight of the compound (157.10). Common fragmentation patterns would involve the loss of the nitro group ($-\text{NO}_2$) and other fragments characteristic of phenols.

Applications in Research and Drug Development

3-Fluoro-5-nitrophenol is not merely a laboratory chemical; it is a strategic building block in the synthesis of complex, high-value molecules, particularly in the pharmaceutical sector.^[8] The presence of three distinct functional groups at specific positions allows for selective and sequential chemical transformations.

- **Pharmaceutical Intermediate:** The fluoronitrophenol scaffold is a component of various drug candidates. The fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity, which are desirable pharmacokinetic properties.^[9]
- **Versatile Synthetic Handle:**
 - The hydroxyl group can be easily converted into an ether or ester, or used as a directing group.
 - The nitro group can be reduced to an amine, which then opens up a vast array of subsequent reactions (e.g., amide formation, diazotization).
 - The fluorine atom can be displaced via nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$), especially when activated by the strongly electron-withdrawing nitro group.

This multi-functionality makes it an ideal starting point for creating libraries of compounds in drug discovery programs.^[8]

Safety, Handling, and Toxicology

As a nitroaromatic compound, **3-Fluoro-5-nitrophenol** requires careful handling. It is classified as hazardous, and all laboratory work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

GHS Hazard Statements:[2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Handling & Storage Recommendations:

- PPE: Wear chemical-resistant gloves, a lab coat, and safety goggles.
- Handling: Avoid creating dust. Use in a well-ventilated area. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place (recommended 2-8°C).[3] Keep away from incompatible materials such as strong oxidizing agents and bases.

Conclusion

3-Fluoro-5-nitrophenol is a strategically important chemical intermediate with a well-defined structure and predictable reactivity. Its synthesis, primarily through the regioselective nitration of 3-fluorophenol, is governed by fundamental principles of electrophilic aromatic substitution. The compound's true value lies in its utility as a versatile building block, offering multiple reaction sites for the construction of complex molecules relevant to the pharmaceutical and fine chemical industries. A thorough understanding of its properties, synthesis, and safe handling

procedures is essential for leveraging its full potential in a scientific research and development environment.

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